

# Isomorellic Acid: A Technical Overview of a Bioactive Natural Product

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## Compound of Interest

Compound Name: *Isomorellic acid*

Cat. No.: *B1240200*

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## Abstract

**Isomorellic acid**, a complex polyprenylated xanthone derivative, has been identified as a constituent of various plant species, notably from the genus *Garcinia*. This technical guide provides a concise summary of the currently available scientific data on **isomorellic acid**, including its chemical identity. While broader extracts containing this compound have shown promising biological activities, this document will focus on the specific data available for the isolated compound. It is important to note that detailed experimental data and mechanistic studies on **isomorellic acid** are limited in the public domain.

## Chemical Identity

A clear definition of the subject molecule is fundamental for any scientific investigation. The essential identifiers for **isomorellic acid** are provided below.

Identifier	Value	Citation
CAS Number	5262-69-1	[1]
Molecular Formula	C33H36O8	[1]
Molecular Weight	560.64 g/mol	[1]

## Biological Activities and Quantitative Data

**Isomorellic acid** is a component of extracts from plants such as *Garcinia morella*, which are reported to possess a range of biological activities, including anticancer, anti-inflammatory, and antioxidant properties. However, specific quantitative data for the purified **isomorellic acid** is not extensively available in the reviewed literature. The biological activities are often attributed to the crude extracts or to more abundant and studied compounds from the same source.

Due to a lack of specific IC<sub>50</sub> values and other quantitative metrics for **isomorellic acid** in the available literature, a comprehensive data table on its specific bioactivities cannot be provided at this time. Research on the parent plant extracts suggests potential for these activities, but further studies on the isolated compound are required for definitive characterization.

## Experimental Protocols

Detailed experimental protocols specifically designed for or utilizing **isomorellic acid** are not sufficiently described in the available scientific literature to be included in this guide. General methodologies for assessing anticancer, anti-inflammatory, and antioxidant activities are standard in the field, but specific parameters such as concentrations, cell lines, and detailed procedures used for **isomorellic acid** are not consistently reported.

## Signaling Pathways

The molecular mechanisms and specific signaling pathways directly modulated by **isomorellic acid** have not been elucidated in the currently available research. While related compounds from *Garcinia* species are known to interact with various cellular signaling cascades, there is no specific information detailing the pathways affected by **isomorellic acid**. Therefore, a diagram of a signaling pathway for **isomorellic acid** cannot be generated at this time due to a lack of scientific evidence.

## Conclusion and Future Directions

**Isomorellic acid** is a structurally defined natural product with a known CAS number and molecular formula. It is a constituent of plant extracts that exhibit promising biological activities. However, there is a significant gap in the scientific literature regarding the specific biological effects, quantitative data, detailed experimental protocols, and mechanistic signaling pathways of the isolated **isomorellic acid**.

For researchers, scientists, and drug development professionals, this presents a clear opportunity. Further investigation into the bioactivities of purified **isomorellic acid** is warranted to unlock its potential therapeutic applications. Future studies should focus on:

- Quantitative assessment of its anticancer, anti-inflammatory, and antioxidant activities using standardized in vitro and in vivo models.
- Elucidation of its mechanism of action, including the identification of direct molecular targets and the signaling pathways it modulates.
- Development and validation of detailed experimental protocols for its study.

The information provided in this guide is based on the currently accessible scientific literature and highlights the need for more focused research on this potentially valuable natural compound.

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## References

- 1. Isoferulic acid inhibits human leukemia cell growth through induction of G2/M-phase arrest and inhibition of Akt/mTOR signaling - PMC [pmc.ncbi.nlm.nih.gov]
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